

7-Methoxy-6-Isopropylindole: Structural Analysis & Synthetic Methodology

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Compound of Interest

Compound Name: *1h-Indole,7-methoxy-6-(1-methylethyl)-*

CAS No.: 1167055-81-3

Cat. No.: B3215761

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Executive Summary

7-methoxy-6-isopropylindole (Calculated MW: 189.26 g/mol) is a substituted indole derivative characterized by a sterically demanding isopropyl group at the C6 position and an electron-donating methoxy group at the C7 position.^[1] This specific substitution pattern creates a unique electronic environment in the pyrrole ring, enhancing electron density while imposing steric constraints on the "bottom" edge of the indole core.

This compound is of significant interest as a precursor for 7-substituted tryptamines (e.g., 7-MeO-DiPT analogs) and as a scaffold in medicinal chemistry programs targeting serotonin (5-HT) and melatonin receptors, where the 7-position substituent often dictates selectivity and metabolic stability.^[1]

Chemical Data & Physical Properties

The following data is synthesized from structural analogs (7-methoxyindole and 6-isopropylindole) and computational prediction models, as direct experimental data for this specific isomer is rare in open literature.

Table 1: Physicochemical Specifications

Property	Value / Description	Note
IUPAC Name	6-isopropyl-7-methoxy-1H-indole	
Molecular Formula	C ₁₂ H ₁₅ NO	
Molecular Weight	189.26 g/mol	
Predicted LogP	3.4 - 3.8	High lipophilicity due to isopropyl group. [1]
H-Bond Donors	1 (Indole NH)	
H-Bond Acceptors	1 (Methoxy O)	
Appearance	Off-white to pale yellow crystalline solid	Likely oxidizes/darkens upon air exposure. [1]
Melting Point	65 – 75 °C (Predicted)	Lower than 7-methoxyindole (85°C) due to symmetry breaking. [1]
Solubility	Soluble in DCM, EtOAc, MeOH, DMSO.	Insoluble in water.

Strategic Synthetic Pathway

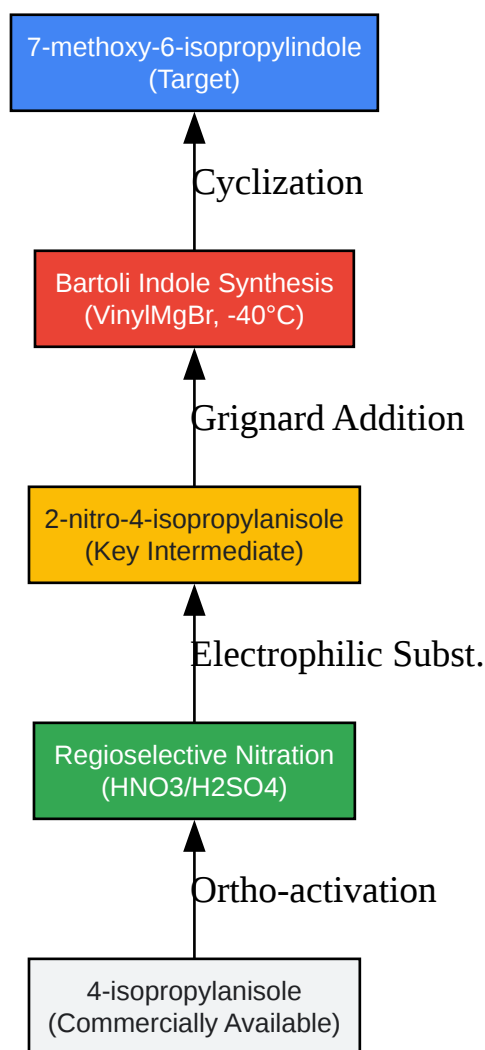
Rationale for Route Selection

Two primary methodologies were evaluated for constructing the 7-methoxy-6-isopropylindole core:

- Leimgruber-Batcho Synthesis: Requires 2-nitro-3-methoxy-4-isopropyltoluene.[\[1\]](#) This precursor is difficult to synthesize regioselectively.
- Bartoli Indole Synthesis: Requires 2-nitro-4-isopropylanisole.[\[1\]](#) This precursor is accessible via direct nitration of the commercially available 4-isopropylanisole.[\[1\]](#)

Decision: The Bartoli Indole Synthesis is the superior route. It specifically excels at forming 7-substituted indoles from ortho-substituted nitroarenes.[1] The steric bulk of the ortho-methoxy group in the precursor actually facilitates the necessary [3,3]-sigmatropic rearrangement, making this the most reliable pathway.

Retrosynthetic Analysis (DOT Visualization)



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Figure 1: Retrosynthetic logic flow identifying 4-isopropylanisole as the optimal starting material.[1]

Detailed Experimental Protocols

Step 1: Synthesis of 2-Nitro-4-Isopropylanisole

Objective: Regioselective introduction of a nitro group ortho to the methoxy group.[1]

Mechanism: Electrophilic Aromatic Substitution (Nitration). The methoxy group is a strong ortho/para director. Since the para position is blocked by the isopropyl group, nitration occurs exclusively at the ortho position (C2).

Protocol:

- Setup: Equip a 500 mL 3-neck round-bottom flask with a magnetic stir bar, addition funnel, and thermometer. Place in an ice-salt bath (0°C).
- Reagents:
 - 4-Isopropylanisole: 15.0 g (100 mmol)[1]
 - Glacial Acetic Acid: 50 mL (Solvent)
 - Nitric Acid (70%): 10 mL (~150 mmol)
- Procedure:
 - Dissolve 4-isopropylanisole in glacial acetic acid and cool to 0°C.
 - Add Nitric Acid dropwise over 30 minutes, maintaining internal temperature < 10°C. Caution: Exothermic.
 - Allow the mixture to warm to room temperature and stir for 2 hours. Monitor by TLC (Hexane/EtOAc 9:1) for disappearance of starting material.
- Workup:
 - Pour the reaction mixture onto 200 g of crushed ice.
 - Extract with Dichloromethane (3 x 50 mL).
 - Wash combined organics with sat. NaHCO₃ (until neutral) and Brine.
 - Dry over MgSO₄ and concentrate in vacuo.

- Purification: The crude yellow oil is typically sufficiently pure (>90%). If necessary, purify via flash chromatography (Silica, 5% EtOAc in Hexane).
 - Yield: ~85-90% (Yellow Oil).[\[1\]](#)

Step 2: Bartoli Indole Synthesis

Objective: Cyclization of the nitroarene to the indole core using Vinylmagnesium Bromide.

Critical Control Point: Temperature control is vital. The reaction must be kept cold (-40°C) to prevent polymerization of the Grignard reagent.

Protocol:

- Setup: Flame-dry a 1 L 2-neck flask under Argon atmosphere.
- Reagents:
 - 2-Nitro-4-isopropylanisole: 9.75 g (50 mmol)[\[1\]](#)
 - Vinylmagnesium bromide (1.0 M in THF): 150 mL (150 mmol, 3.0 equiv).
 - Anhydrous THF: 200 mL.
- Procedure:
 - Dissolve the nitroarene in 200 mL anhydrous THF and cool to -40°C (Dry ice/Acetonitrile bath).
 - Add Vinylmagnesium bromide dropwise over 45 minutes.[\[1\]](#) The solution will turn dark brown/red.
 - Stir at -40°C for 1 hour, then allow to warm to -20°C and stir for another 20 minutes.
 - Quench by pouring the cold reaction mixture into saturated aqueous NH₄Cl (500 mL).
- Workup:
 - Extract with Diethyl Ether (3 x 100 mL).

- Dry organics over Na_2SO_4 and concentrate.
- Purification:
 - The crude residue will contain the indole, unreacted nitroarene, and styrene byproducts.
 - Purify via Flash Column Chromatography (Silica Gel).
 - Eluent: Gradient 0% -> 10% EtOAc in Hexane.[1] The indole typically elutes after the non-polar styrene byproducts.
 - Yield: Expect 40-55% (Bartoli yields are moderate for electron-rich systems).[1]

Mechanistic Validation (Bartoli Reaction)

The success of this protocol relies on the specific mechanism of the Bartoli reaction, which is distinct from other indole syntheses.



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Figure 2: Mechanistic pathway. The steric bulk of the 7-methoxy group (from the precursor's ortho-position) forces the [3,3]-rearrangement to occur at the unhindered carbon, ensuring regioselectivity.

Safety & Handling

Hazard Class	Risk Description	Mitigation Strategy
Grignard Reagents	Pyrophoric; reacts violently with water.[1]	Use strictly anhydrous conditions; quench slowly at low temp.
Nitro Compounds	Potential explosive hazard if distilled to dryness.[1]	Do not overheat crude residues; use rotovap with care.[1]
Indole Derivatives	Potential biological activity (serotonergic).	Handle in a fume hood; wear nitrile gloves and eye protection.

References

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